

A Comparative Toxicological Profile of Batefenterol Succinate and Other Long-Acting Bronchodilators

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Compound of Interest

Compound Name: *Batefenterol Succinate*

Cat. No.: *B1667761*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Batefenterol succinate is a novel bifunctional molecule that combines a long-acting β_2 -agonist (LABA) and a long-acting muscarinic antagonist (LAMA) in a single entity for the maintenance treatment of chronic obstructive pulmonary disease (COPD). This guide provides a comparative overview of the preclinical toxicological profile of **batefenterol succinate** versus other commonly used LABAs (salmeterol, formoterol, vilanterol) and LAMAs (tiotropium, glycopyrronium, umeclidinium). The information is intended to assist researchers and drug development professionals in understanding the relative safety profiles of these therapeutic agents.

Executive Summary

Preclinical safety evaluations of batefenterol and other long-acting bronchodilators have established their toxicological profiles. While comprehensive preclinical data for batefenterol is not as extensively published as for more established drugs, available information from clinical trials suggests it is generally well-tolerated. This guide synthesizes available preclinical data for key LABAs and LAMAs to provide a comparative context.

Comparative Toxicological Data

The following tables summarize the key preclinical toxicology findings for selected LABAs and LAMAs. It is important to note that direct cross-study comparisons should be made with caution due to variations in experimental designs.

Table 1: General and Cardiovascular Toxicity

Compound	Animal Model	Route of Administration	Key Findings	No-Observed-Adverse-Effect Level (NOAEL)
Salmeterol	Rat, Dog	Inhalation	Tachycardia, skeletal muscle hypertrophy[1][2]	Not explicitly stated in the provided results.
Formoterol	Rat, Dog	Inhalation, Oral	Cardiac toxicity (tachycardia, myocardial fibrosis in dogs at low doses)[3][4]	Not explicitly stated in the provided results.
Vilanterol	Rat, Dog	Inhalation	Upper airway, lung, and heart toxicity[5]	Not explicitly stated in the provided results.
Tiotropium	Rat, Dog	Inhalation	Typical anticholinergic effects[6]	Not explicitly stated in the provided results.
Umeclidinium	Rat, Dog	Inhalation	Lung, tracheal, heart, larynx, and nasal turbinate effects[7]	Safety margins of 25x (rat) and 16x (dog) the maximum recommended human daily inhalation dose (MRHDID) on an AUC basis were established[7].

Table 2: Genotoxicity and Carcinogenicity

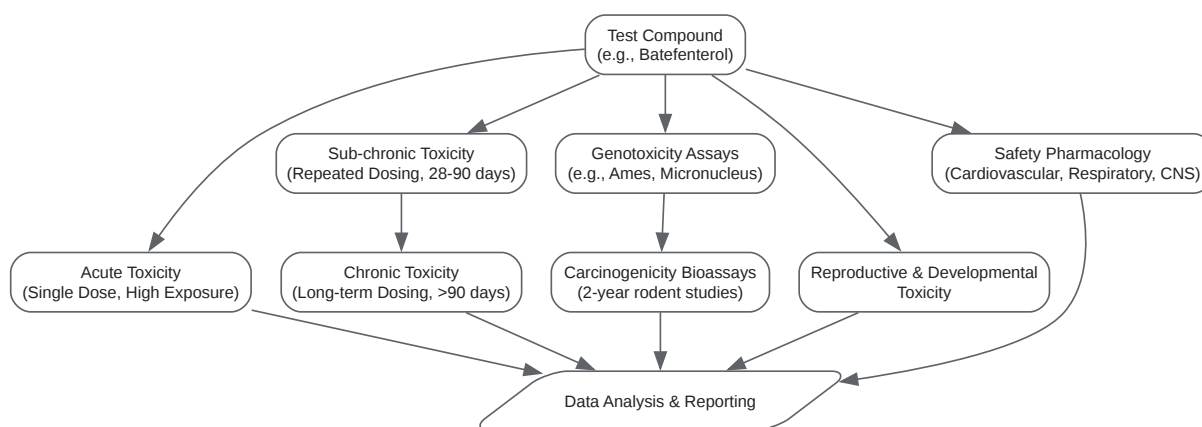
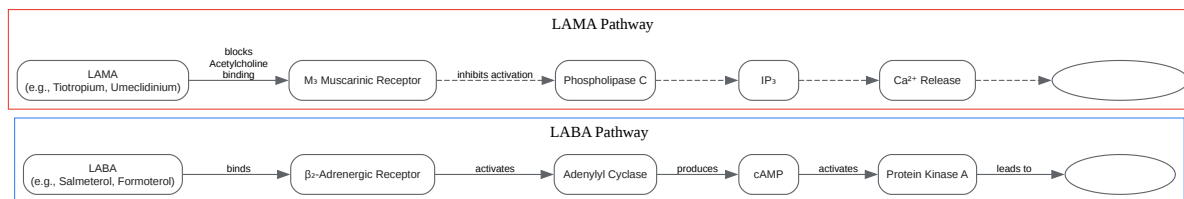
Compound	Genotoxicity	Carcinogenicity
Salmeterol	No evidence of genotoxic potential[1][2].	Increased incidence of smooth muscle tumors of the mesovarium in rats and uterus in mice at high systemic concentrations[1][2][8].
Formoterol	Negative in a battery of genotoxicity tests[3][9].	Increased incidence of ovarian and uterine leiomyomas in rodents[3][9][10].
Vilanterol	Not explicitly stated in the provided results.	Drug-related neoplasms in rats (pituitary adenomas, mesovarian leiomyomas) and mice (ovarian tubulostromal adenomas)[5].
Tiotropium	No evidence of mutagenicity or clastogenicity[6][11].	No evidence of tumorigenicity in rats and mice[6][11].
Umeclidinium	Negative in genetic toxicology testing[7].	No treatment-related tumors in 2-year inhalation bioassays in mice and rats[7].

Table 3: Reproductive and Developmental Toxicity

Compound	Key Findings
Salmeterol	Fetal toxic effects in rabbits at high doses, including skeletal and cranial abnormalities[1][8]. No effects on fertility in rats[8].
Formoterol	Teratogenic in rats and rabbits at oral doses. Decreased fertility in male rats at oral doses[3]. Stillbirth and neonatal mortality in rats at high oral doses[9].
Vilanterol	No teratogenic effects in rats and rabbits, but fetal skeletal variations were observed in rabbits at high exposures[5].
Tiotropium	Embryo/fetocidal at high doses in rats and rabbits. Delayed sexual maturation in pups exposed maternally[6]. No evidence of structural alterations at lower doses[11].
Umeclidinium	No effects on fertility or reproductive performance in rats and not teratogenic in rats or rabbits[7].

Signaling Pathways and Experimental Workflows

To illustrate the mechanisms of action and the general process of toxicological evaluation, the following diagrams are provided.



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